

Adjusting the tension on an Optec Crayford style focuser.

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Optec Crayford Focuser: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for adjusting the tension on your **Optec** Crayford style focuser. The information is tailored for researchers, scientists, and drug development professionals who rely on precise focus for their experimental setups.

Troubleshooting Guide: Focuser Tension Issues

This guide addresses common problems related to focuser tension. For optimal performance, the tension should be set to be as light as possible while still preventing any slippage with the heaviest load you intend to use.

Problem	Symptom	Possible Cause	Solution
Image Shift or "Slipping"	The focus point changes unexpectedly, especially when the instrument is pointed at a high angle or when a heavy camera or other instrumentation is attached.	Insufficient tension between the drive shaft and the drawtube.	Increase the focuser tension by gradually tightening the tension adjustment screws.
Stiff or Difficult Focusing	The focusing knobs are hard to turn, resulting in jerky movements and making fine adjustments difficult.	Excessive tension between the drive shaft and the drawtube.	Decrease the focuser tension by gradually loosening the tension adjustment screws.
No Focuser Movement	Turning the focus knobs does not move the drawtube at all.	The locking screw may be engaged, or the tension is far too loose.	Disengage the locking screw. If the problem persists, incrementally increase the tension.
Backlash	There is a noticeable "lag" or "play" when changing the direction of focus.	While Crayford focusers are designed to have zero backlash, severe misadjustment of tension can mimic this effect.	Check and adjust the tension to ensure smooth and immediate engagement of the drive mechanism.

Frequently Asked Questions (FAQs)

Q1: What is the basic principle of an **Optec** Crayford focuser?

A1: **Optec**'s Crayford style focusers utilize a friction-based system. A drive shaft presses against a flat surface on the focuser's drawtube. As you turn the focus knobs, the drive shaft rotates and smoothly pushes the drawtube in or out. This design inherently has zero backlash,

which is critical for high-precision applications. The key to its performance is maintaining the correct amount of tension between the drive shaft and the drawtube.[\[1\]](#)

Q2: Where are the tension adjustment screws located on my **Optec** focuser?

A2: While specific locations can vary slightly between models, on **Optec**'s TCF-S series of Crayford focusers, the tension is adjusted by two or three #6 spanner head cap screws.[\[1\]](#) These screws are typically found on the main body of the focuser, on the opposite side of the drawtube from the focusing knobs. They apply pressure to the block holding the drive shaft, pressing it against the drawtube.

Q3: How do I adjust the tension on my **Optec** Crayford focuser?

A3: To adjust the tension, you will likely need a spanner wrench that fits the #6 spanner head cap screws.

Experimental Protocol: Focuser Tension Adjustment

- **Identify the Tension Screws:** Locate the two or three spanner head cap screws on the focuser body. These are the tensioning screws.
- **Make Small Adjustments:** Using the appropriate spanner wrench, turn each screw a very small amount (e.g., 1/16th of a turn) clockwise to increase tension or counter-clockwise to decrease it. It is crucial to adjust these screws evenly to maintain proper alignment of the drive shaft.
- **Test the Focuser:** After each small adjustment, test the focuser's movement with your heaviest intended payload (e.g., camera, filter wheel, etc.).
 - To test for slipping, point your instrument towards the zenith and see if the drawtube moves on its own.
 - To test for stiffness, turn the fine focus knob and feel the resistance. It should be smooth and free of binding.
- **Iterate:** Repeat steps 2 and 3 until you achieve a state where the focuser does not slip under its maximum load but is still easy and smooth to adjust.

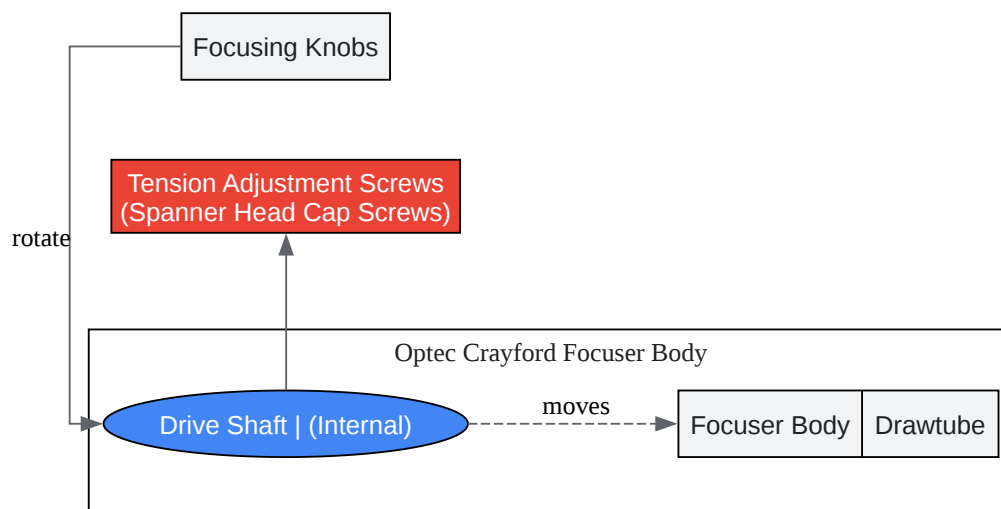
Q4: Is there a separate locking screw on the focuser?

A4: Many Crayford-style focusers include a separate locking screw, often a thumbscrew, to lock the drawtube in place for long-duration exposures. If your focuser has one, ensure it is fully loosened before making any tension adjustments.

Q5: What payload can an **Optec** Crayford focuser handle?

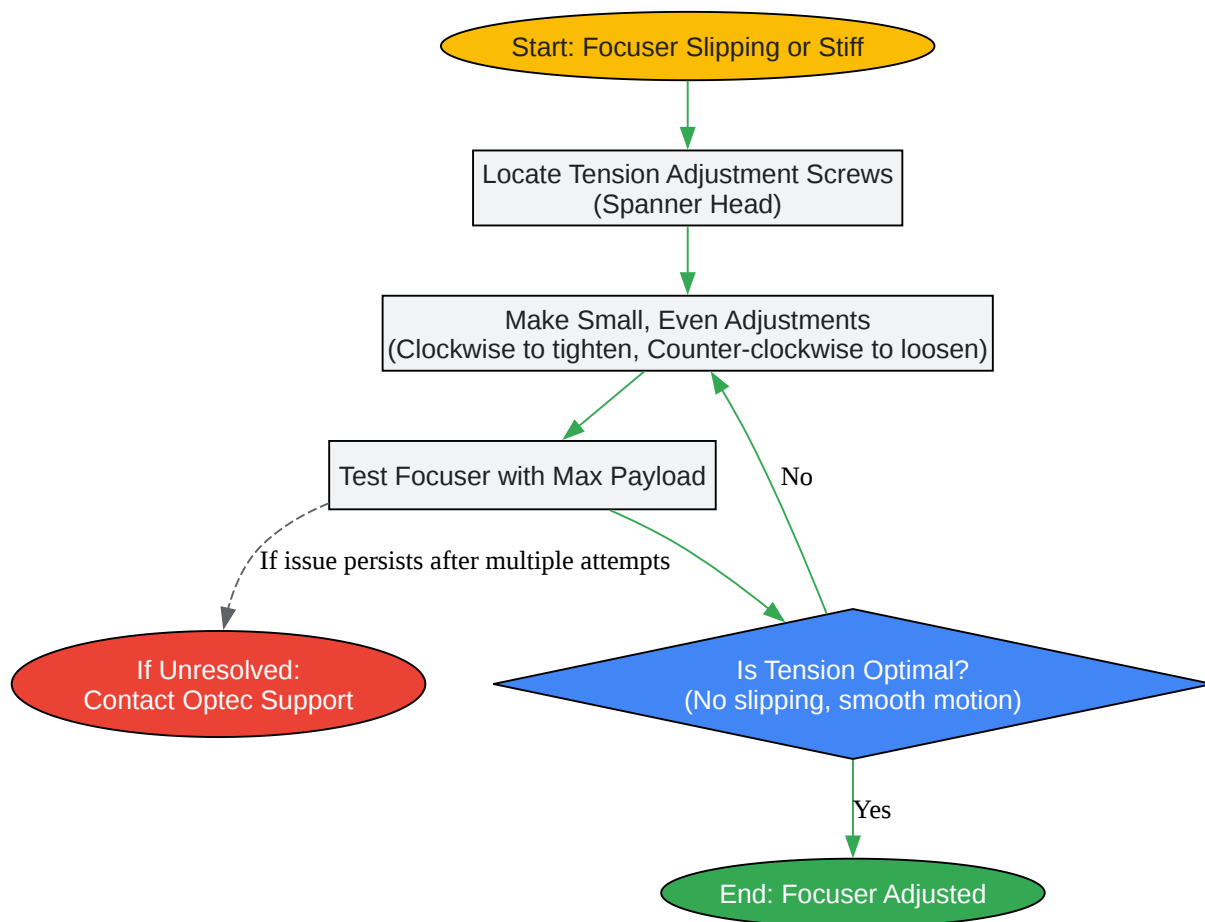
A5: The payload capacity can vary by model. For instance, the 2-inch TCF-S and TCF-Si focusers are designed to handle instrument packages weighing up to 10 pounds. The larger 3-inch TCF-S3 series can handle payloads up to 20 pounds, with an optional high-torque motor available for heavier setups.[1]

Diagrams



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Caption: Logical relationship of key components in an **Optec** Crayford focuser.



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Caption: Experimental workflow for adjusting focuser tension.

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References

- 1. optecinc.com [optecinc.com]
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